

# Quantitative Hazard Profile & Physicochemical Properties

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## Compound of Interest

Compound Name: 4,5-Dimethylpyridazine

CAS No.: 38283-35-1

Cat. No.: B1590440

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Before handling these materials, it is critical to understand their physical and toxicological parameters. The table below summarizes the quantitative data for the base scaffold and its common derivatives used in our laboratories.

Chemical Entity	CAS Number	Molecular Weight	Physical State	Primary GHS Hazard Codes
4,5-Dimethylpyridazine	38283-35-1[2]	108.14 g/mol [2]	Solid / Powder	H302, H315, H319, H335
4,5-Dimethylpyridazine-3,6-diol	5754-17-6[3]	140.14 g/mol [3]	Solid / Powder	H302, H315, H319, H335[3]
3-Amino-6-chloro-4,5-dimethylpyridazine	76593-36-7[4]	157.60 g/mol [4]	Solid / Powder	H302, H312, H315, H319, H332, H335[4]

## Causality-Driven Operational Safety Protocol

In laboratory safety, listing rules is insufficient; understanding the why ensures compliance and adaptability.

- Engineering Controls (Ventilation):
  - Protocol: Always handle **4,5-dimethylpyridazine** powders inside a hard-ducted fume hood or a certified Class II Type B2 biological safety cabinet.
  - Causality: These compounds carry H332 (Harmful if inhaled) and H335 (May cause respiratory irritation) warnings[4]. Because they are synthesized as fine particulates, they are highly prone to static-induced aerosolization. A hard-ducted hood ensures that any aerosolized active pharmaceutical ingredient (API) precursor is actively pulled away from the operator's breathing zone.
- Personal Protective Equipment (PPE):
  - Protocol: Don double nitrile gloves, a disposable Tyvek sleeve or lab coat, and tightly fitting safety goggles[5].
  - Causality: Halogenated pyridazine derivatives can be absorbed directly through the skin (H312) and cause severe eye irritation (H319)[4]. Double gloving provides a sacrificial outer layer that can be immediately discarded if contaminated, preventing secondary transfer to lab surfaces or instruments.

## Step-by-Step Disposal Procedures

Improper disposal of heterocyclic amines can lead to environmental persistence. The following methodology ensures complete destruction of the chemical entity.

### Step 1: Solid Waste Segregation

- Collect all contaminated weighing boats, spatulas, and disposable PPE in a primary heavy-duty polyethylene bag.
- Seal the primary bag and place it inside a secondary bag (double-bagging).

- Causality: Double-bagging prevents accidental puncture and subsequent aerosolization of toxic dust during transit to the waste facility.
- Label the outer bag clearly: "Toxic Organic Solid Waste - Contains **4,5-Dimethylpyridazine**".

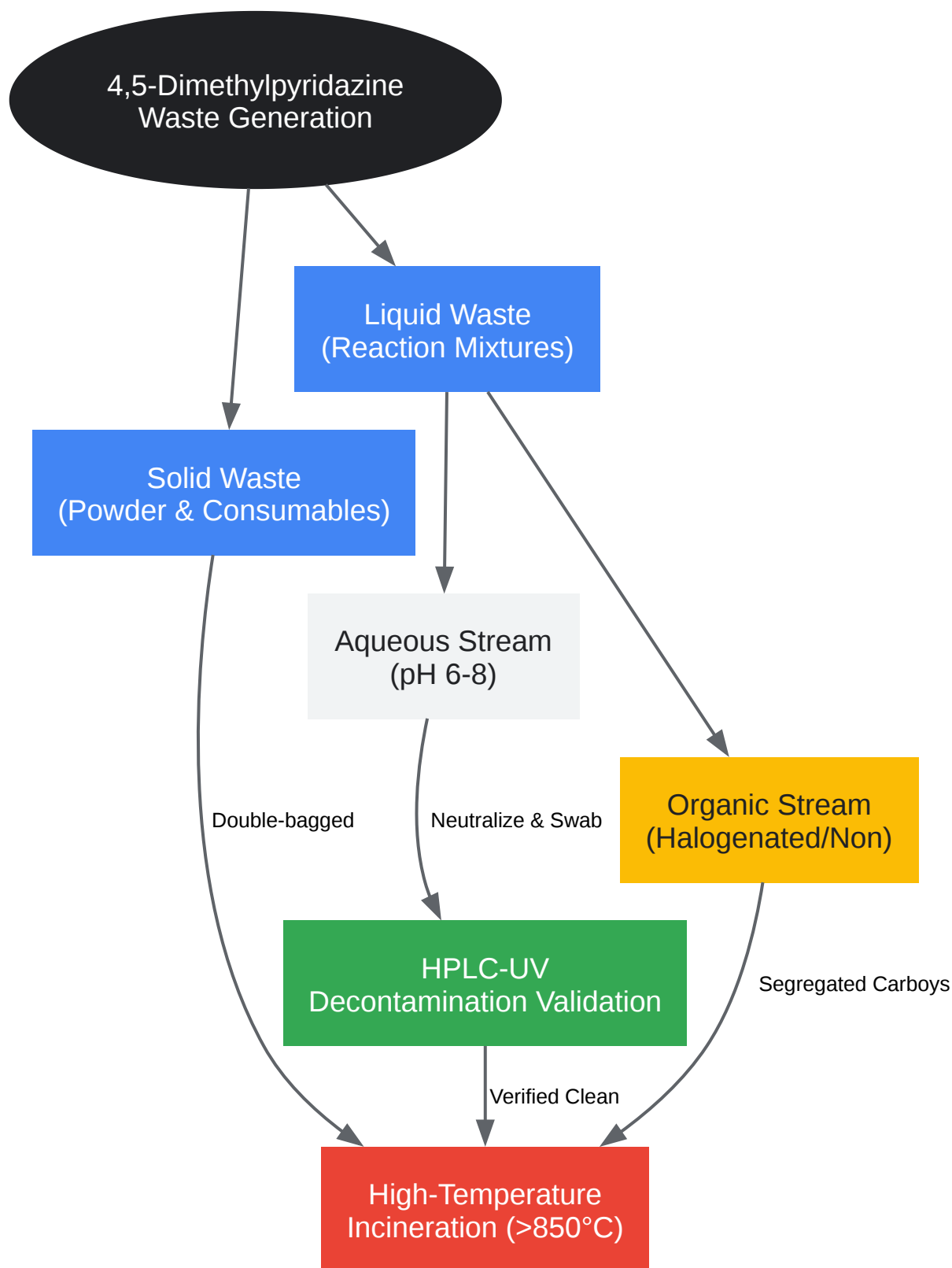
### Step 2: Liquid Waste Management

- Organic Streams: Segregate liquid waste into halogenated or non-halogenated carboys based on the specific derivative. For example, reaction mixtures containing must strictly be directed to the halogenated stream to prevent the formation of explosive mixtures[4].
- Aqueous Streams: Adjust the pH of aqueous waste to 6-8 using dilute NaOH or HCl prior to disposal.
- Causality: Neutralization prevents unexpected exothermic acid-base reactions when the waste is combined in communal laboratory carboys.

### Step 3: Final Destruction

- Transfer all segregated waste to Environmental Health and Safety (EHS) for high-temperature incineration (>850°C).
- Causality: Incineration is the only reliable method to completely cleave the robust nitrogen-nitrogen bond within the pyridazine ring, eliminating the risk of environmental contamination.

## Waste Segregation & Disposal Workflow



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Fig 1: Logical workflow for the segregation and disposal of **4,5-dimethylpyridazine** waste.

## Self-Validating Decontamination Protocol

To build absolute trust in our safety protocols, visual inspection of a cleaned spill is scientifically insufficient. We employ a self-validating analytical methodology to definitively confirm the removal of **4,5-dimethylpyridazine** from work surfaces.

Methodology: HPLC-UV Surface Validation

- Preparation: Prepare a swabbing solution of 50:50 Methanol:Water (v/v).
- Execution: Swab a 10 cm x 10 cm area of the fume hood deck or affected surface using a sterile, low-lint Texwipe.
- Extraction: Submerge the swab in 1.0 mL of the swabbing solution and vortex for 30 seconds to extract the residual compound.
- Analysis: Inject 10  $\mu$ L of the extract into an HPLC system equipped with a C18 column and a UV detector set to 254 nm. Causality: The conjugated pi-system of the pyridazine ring absorbs strongly in the 250-260 nm UV region, making it highly detectable.
- Validation: Compare the resulting peak area against a pre-established Limit of Detection (LOD) standard (e.g., 0.1  $\mu$ g/mL).
  - Pass: Peak area < LOD. The area is analytically certified as decontaminated.
  - Fail: Peak area  $\geq$  LOD. The decontamination failed. Repeat the cleaning process using a stronger solvent (100% Methanol) and re-validate from Step 1.

## References

- ACS Chemical Neuroscience. "Discovery of VU6025733 (AG06827): A Highly Selective, Orally Bioavailable, and Structurally Distinct M4 Muscarinic Acetylcholine Receptor Positive Allosteric Modulator (PAM) with Robust In Vivo Efficacy." Available at:[\[Link\]](#)
- PubChem. "3-Amino-6-chloro-**4,5-dimethylpyridazine** | C<sub>6</sub>H<sub>8</sub>CIN<sub>3</sub> | CID 6991943." Available at:[\[Link\]](#)

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## Sources

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